

An In-Depth Technical Guide to the Structure of Methyl Dihydrogen Phosphate

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Compound of Interest

Compound Name: *Methyl dihydrogen phosphate*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, and biological significance of **methyl dihydrogen phosphate**. The information is curated for professionals in research and development, with a focus on quantitative data, experimental methodologies, and structural visualizations.

Introduction

Methyl dihydrogen phosphate (also known as monomethyl phosphate) is an organophosphate compound with the chemical formula $\text{CH}_5\text{O}_4\text{P}$. It is the mono-ester of phosphoric acid and methanol. As a metabolite and a structural component of some larger biomolecules, understanding its structure and chemical behavior is pertinent to various fields, including biochemistry, pharmacology, and materials science.^{[1][2]} This document will delve into the detailed structural characteristics of **methyl dihydrogen phosphate**, supported by available data and theoretical models.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **methyl dihydrogen phosphate** is presented in Table 1. This data is a compilation of experimentally derived values and computational predictions.

Table 1: Physicochemical Properties of **Methyl Dihydrogen Phosphate**

Property	Value	Data Type
Molecular Formula	CH ₅ O ₄ P	---
Molecular Weight	112.02 g/mol	---
IUPAC Name	methyl dihydrogen phosphate	---
CAS Number	812-00-0	---
Canonical SMILES	COP(=O)(O)O	---
Appearance	Clear, very light amber liquid	Experimental
Density (Predicted)	1.587 ± 0.06 g/cm ³	Computed
Boiling Point (Predicted)	250.1 ± 23.0 °C	Computed
Water Solubility	435 g/L at 25°C	Experimental
pKa (Predicted)	1.81 ± 0.10	Computed
Hydrogen Bond Donors	2	Computed
Hydrogen Bond Acceptors	4	Computed
Rotatable Bonds	1	Computed
Topological Polar Surface Area	66.8 Å ²	Computed

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)

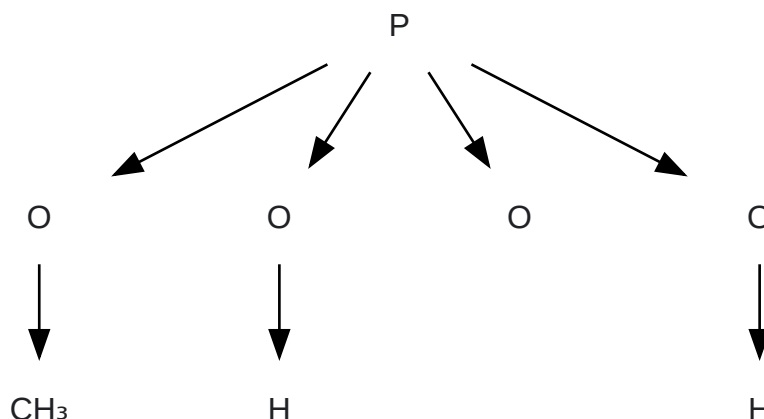
Molecular Structure

The structure of **methyl dihydrogen phosphate** is characterized by a central phosphorus atom tetrahedrally coordinated to four oxygen atoms. One oxygen is part of a methoxy group (-OCH₃), another is a phosphoryl oxygen (P=O), and the remaining two are hydroxyl groups (-OH).

2D and 3D Structure

The two-dimensional structure of **methyl dihydrogen phosphate** illustrates the connectivity of the atoms. The three-dimensional arrangement around the phosphorus center is tetrahedral.

2D Structure of Methyl Dihydrogen Phosphate



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Caption: 2D chemical structure of **methyl dihydrogen phosphate**.

Bond Lengths and Angles

Experimentally determined bond lengths and angles for **methyl dihydrogen phosphate** are not readily available in the literature. However, data from crystal structures of compounds containing the dihydrogen phosphate anion (H_2PO_4^-) can provide a reasonable approximation for the phosphate moiety. In aqueous solutions, the P-O bond distance in the dihydrogen phosphate ion is approximately 1.53 Å.^[5] It is important to note that the covalent attachment of the methyl group will influence the electron distribution and geometry of the molecule.

Table 2: Typical Bond Lengths and Angles in the Dihydrogen Phosphate Anion

Bond/Angle	Value
P-OH	~1.58 Å
P=O	~1.50 Å
O-P-O	~109.5° (tetrahedral)

Note: These are generalized values for the H_2PO_4^- anion and may differ in **methyl dihydrogen phosphate**.

Experimental Protocols

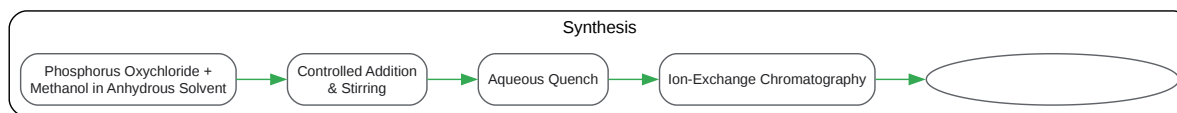
Detailed experimental protocols for the synthesis and characterization of **methyl dihydrogen phosphate** are not extensively published. However, based on general principles of organic and analytical chemistry, the following sections outline plausible methodologies.

Synthesis of Methyl Dihydrogen Phosphate

A common method for the synthesis of phosphate esters is the reaction of an alcohol with a phosphorylating agent. A direct esterification of phosphoric acid with methanol is a feasible, though potentially low-yielding, approach.[6] A more controlled synthesis might involve the reaction of methanol with a protected phosphorus oxychloride derivative followed by deprotection.

Hypothetical Synthetic Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve phosphorus oxychloride in an anhydrous, non-protic solvent (e.g., dichloromethane) under an inert atmosphere (e.g., nitrogen).
- **Addition of Methanol:** Cool the solution in an ice bath and slowly add a stoichiometric amount of methanol.
- **Reaction:** Allow the reaction to proceed at room temperature with continuous stirring. The reaction progress can be monitored by thin-layer chromatography or ^{31}P NMR.
- **Workup:** Upon completion, the reaction mixture is quenched with water to hydrolyze any remaining phosphorus oxychloride and the P-Cl bonds.
- **Purification:** The product can be extracted into an aqueous phase and purified by ion-exchange chromatography.



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Caption: Hypothetical workflow for the synthesis of **methyl dihydrogen phosphate**.

Spectroscopic Characterization

- ^{31}P NMR: This is a highly effective technique for characterizing phosphorus-containing compounds.[7] **Methyl dihydrogen phosphate** would exhibit a single resonance in the proton-decoupled ^{31}P NMR spectrum. The chemical shift would be indicative of a phosphate ester. In a proton-coupled spectrum, this signal would be split by the protons on the methyl group and the hydroxyl groups.
- ^1H NMR: The proton NMR spectrum would show a doublet for the methyl protons due to coupling with the phosphorus atom. The hydroxyl protons would likely appear as a broad singlet, and its position would be dependent on the solvent and concentration.

General NMR Protocol:

- Sample Preparation: Dissolve a small amount of purified **methyl dihydrogen phosphate** in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6).
- Data Acquisition: Acquire ^1H and ^{31}P NMR spectra on a high-field NMR spectrometer. For ^{31}P NMR, both proton-decoupled and coupled spectra should be obtained.
- Data Analysis: Process the spectra to determine chemical shifts, coupling constants, and integrals.

The FTIR spectrum of **methyl dihydrogen phosphate** would display characteristic absorption bands for the various functional groups present.

Expected FTIR Absorptions:

- O-H stretch: A broad band in the region of 3200-3600 cm^{-1} .
- C-H stretch: Bands around 2850-2960 cm^{-1} .
- P=O stretch: A strong absorption around 1200-1300 cm^{-1} .
- P-O-C stretch: Bands in the region of 1000-1100 cm^{-1} .

General FTIR Protocol:

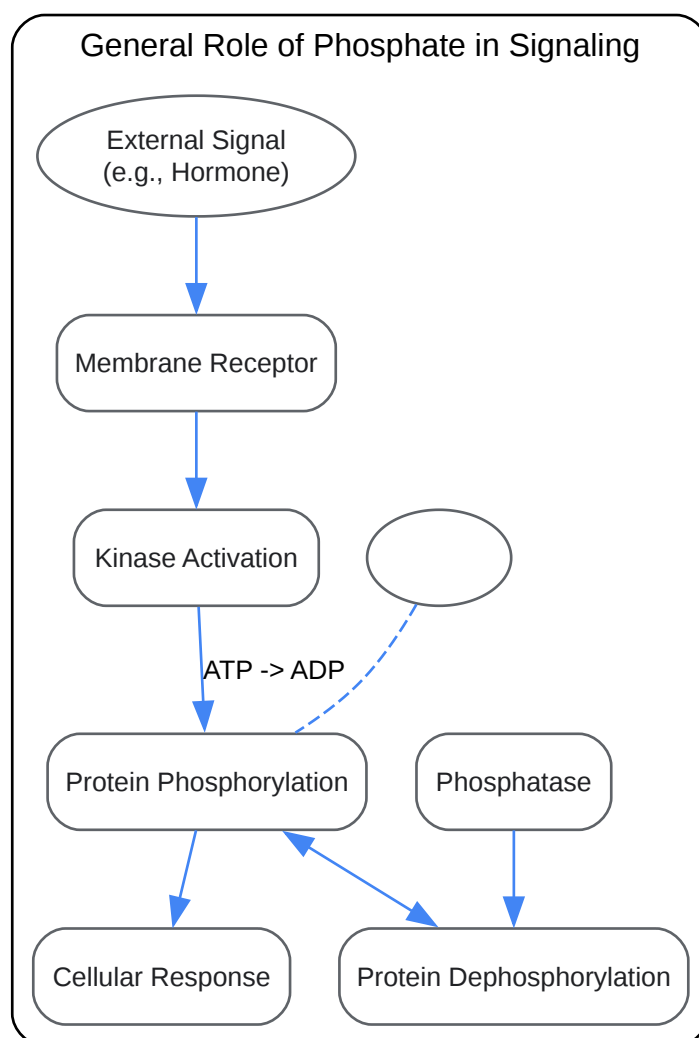
- Sample Preparation: A small amount of the liquid sample can be placed between two KBr or NaCl plates.
- Data Acquisition: Record the spectrum using an FTIR spectrometer over the range of 4000-400 cm^{-1} .
- Data Analysis: Identify the characteristic absorption bands and assign them to the corresponding functional groups.

Biological Role and Significance

Methyl dihydrogen phosphate has been identified as a metabolite in various organisms, including *Drosophila melanogaster* and the plant *Lotus burttii*.^[2] It is also classified as an epitope and a phosphoantigen, suggesting a role in immune recognition.^[2]

While specific signaling pathways directly involving **methyl dihydrogen phosphate** are not well-documented, phosphate groups, in general, are central to cellular signaling.^[8]

Phosphorylation and dephosphorylation events, catalyzed by kinases and phosphatases, are fundamental mechanisms for regulating protein function, signal transduction, and energy metabolism.^{[9][10]} Inorganic phosphate itself can act as a signaling molecule, influencing various cellular processes.^[8]



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Caption: Generalized pathway of protein phosphorylation in cell signaling.

Methyl dihydrogen phosphate may act as a substrate for phosphatases or be generated through the non-specific hydrolysis of more complex phosphorylated molecules. Its presence in biological systems warrants further investigation to elucidate its specific roles in metabolic and signaling pathways.

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